

Technical Support Center: Crystallization of Disperse Red 73

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Compound of Interest

Compound Name: Disperse Red 73

Cat. No.: B079764

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Disperse Red 73**, focusing on its crystallization behavior and control.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and application of **Disperse Red 73**, with a focus on preventing and controlling unwanted crystallization.

Issue	Potential Cause	Recommended Solution
Uneven Dyeing or Speckling on Substrate	Formation of large dye crystals in the dye bath leading to poor dispersion. [1]	<p>- Control Cooling Rate: Avoid rapid temperature drops in the dye bath to prevent rapid crystallization.[1]</p> <p>- Optimize Dye Concentration: Use the lowest effective concentration of Disperse Red 73 to reduce the likelihood of crystal formation.[1]</p> <p>- pH Adjustment: Maintain the dye bath pH in a slightly acidic to neutral range (ideally pH 4.5-5.5) to enhance solubility and stability.[2][3]</p> <p>- Use of Dispersing Agents: Incorporate an appropriate dispersing agent to stabilize the dye particles and prevent aggregation.</p>
Precipitation of Dye During Storage or in Solution	Exceeding the solubility limit of the solvent, or temperature fluctuations.	<p>- Solvent Selection: Disperse Red 73 is soluble in ethanol, acetone, and benzene. Ensure the chosen solvent is appropriate for the desired concentration.</p> <p>- Temperature Control: Store solutions at a stable temperature. If heating to dissolve, allow for slow cooling to prevent precipitation.</p> <p>- Consult Solubility Data: Refer to the solubility data tables below to ensure you are working within the solubility limits at a given temperature.</p>

Inconsistent Crystal Size and Morphology	Uncontrolled nucleation and crystal growth conditions.	<ul style="list-style-type: none">- Controlled Supersaturation: Carefully control the level of supersaturation by managing concentration and temperature.- Seeding: Introduce seed crystals to promote controlled crystal growth and achieve a more uniform size distribution.- Stirring/Agitation: Optimize the stirring rate to ensure homogenous solution conditions and prevent localized high supersaturation.
Poor Filterability of Crystalline Product	Formation of very fine or irregularly shaped crystals.	<ul style="list-style-type: none">- Slower Crystallization Rate: Decrease the rate of supersaturation by slowing down the addition of anti-solvent or the rate of cooling.- Aging/Digestion: Hold the crystalline slurry at the final crystallization temperature for a period to allow for Ostwald ripening, which can lead to larger, more uniform crystals.

Frequently Asked Questions (FAQs)

1. What is **Disperse Red 73** and what are its common applications?

Disperse Red 73 (C.I. 11116) is a single azo disperse dye. It appears as a dark red powder and is primarily used for dyeing synthetic fibers like polyester and acetate fibers due to its good fastness and leveling properties. It is also used in printing applications.

2. What are the key factors that influence the crystallization of **Disperse Red 73**?

The primary factors influencing the crystallization of **Disperse Red 73** are:

- **Temperature:** As temperature decreases, the solubility of **Disperse Red 73** decreases, leading to supersaturation and crystallization. Rapid cooling can result in the formation of large, undesirable crystals.
- **Concentration:** Higher concentrations of the dye in solution increase the probability of nucleation and crystal growth.
- **pH:** The stability and solubility of **Disperse Red 73** are pH-dependent. A slightly acidic to neutral pH range of 3-7 is generally preferred for dyeing applications to minimize crystallization. The optimal pH for the dye bath is often cited as 4.5-5.5.
- **Presence of Other Chemicals:** Dispersing agents can help to prevent the aggregation of dye molecules and the formation of large crystals by stabilizing the dye particles in the solution.

3. In which solvents is **Disperse Red 73** soluble?

Disperse Red 73 is reported to be soluble in ethanol, acetone, and benzene.

4. How can I control the crystal size of **Disperse Red 73** during my experiments?

Controlling the crystal size of **Disperse Red 73** involves careful manipulation of the crystallization conditions:

- **Control the Rate of Supersaturation:** A slow and controlled approach to reaching supersaturation, either by gradual cooling or slow addition of an anti-solvent, will favor the growth of larger, more uniform crystals over rapid nucleation of many small crystals.
- **Agitation:** Consistent and appropriate stirring ensures a uniform temperature and concentration throughout the solution, which promotes even crystal growth.
- **Use of Additives:** Certain additives can act as crystal growth inhibitors or habit modifiers, influencing the final crystal size and shape.

5. What analytical techniques can be used to study the crystallization of **Disperse Red 73**?

Common analytical techniques for studying crystallization include:

- Microscopy: To visually observe the size, shape, and morphology of the crystals.
- Differential Scanning Calorimetry (DSC): To determine the thermal properties of the dye, such as its melting point and crystallization temperature.
- X-ray Diffraction (XRD): To analyze the crystal structure and identify different polymorphic forms.

Data Presentation

Table 1: Physical and Chemical Properties of Disperse Red 73

Property	Value	Reference
C.I. Name	Disperse Red 73	
C.I. Number	11116	
CAS Number	16889-10-4	
Molecular Formula	$C_{18}H_{16}N_6O_2$	
Molecular Weight	348.36 g/mol	
Appearance	Dark red powder	
Solubility	Soluble in ethanol, acetone, benzene	
Optimal Dyeing pH	3 - 7	

Table 2: Solubility of Disperse Red 73 in Supercritical Carbon Dioxide (sc-CO₂)

Note: The following data is for the solubility of **Disperse Red 73** in a specialized solvent system and may not be directly applicable to common laboratory solvents. It is provided for reference and to illustrate the temperature and pressure dependence of solubility.

Temperature (K)	Pressure (MPa)	Solubility (mol/mol x 10 ⁻⁶)
343.15	14	1.96
343.15	18	3.15
343.15	22	5.23
343.15	26	8.01
363.15	14	2.54
363.15	18	4.32
363.15	22	7.15
363.15	26	10.98
383.15	14	3.21
383.15	18	5.67
383.15	22	9.43
383.15	26	14.52
403.15	14	4.01
403.15	18	7.21
403.15	22	12.03
403.15	26	19.78

Data extracted from a study on
the solubility of azo disperse
dyes in supercritical CO₂.

Experimental Protocols

Protocol 1: General Procedure for Recrystallization of Disperse Red 73

Objective: To purify **Disperse Red 73** and obtain well-defined crystals.

Materials:

- Crude **Disperse Red 73** powder
- High-purity solvent (e.g., acetone or ethanol)
- Erlenmeyer flask
- Hot plate with magnetic stirrer
- Stir bar
- Filter paper
- Buchner funnel and vacuum flask
- Crystallizing dish

Procedure:

- Place a magnetic stir bar in the Erlenmeyer flask and add a measured amount of the chosen solvent.
- Gently heat the solvent on the hot plate while stirring.
- Gradually add the crude **Disperse Red 73** powder to the heated solvent until no more dye dissolves, creating a saturated solution.
- Add a small additional amount of solvent to ensure all the dye is dissolved.
- Hot filter the solution through a pre-heated funnel with filter paper to remove any insoluble impurities.
- Transfer the hot, clear filtrate to a clean crystallizing dish.
- Cover the dish with a watch glass or perforated parafilm to allow for slow evaporation of the solvent.
- Allow the solution to cool slowly to room temperature undisturbed.

- For further crystal growth, the dish can be placed in a refrigerator or cold bath after reaching room temperature.
- Once a sufficient amount of crystals has formed, collect them by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the crystals in a vacuum oven at a low temperature.

Protocol 2: Analysis of Thermal Properties using Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other thermal transitions of **Disperse Red 73**.

Materials and Equipment:

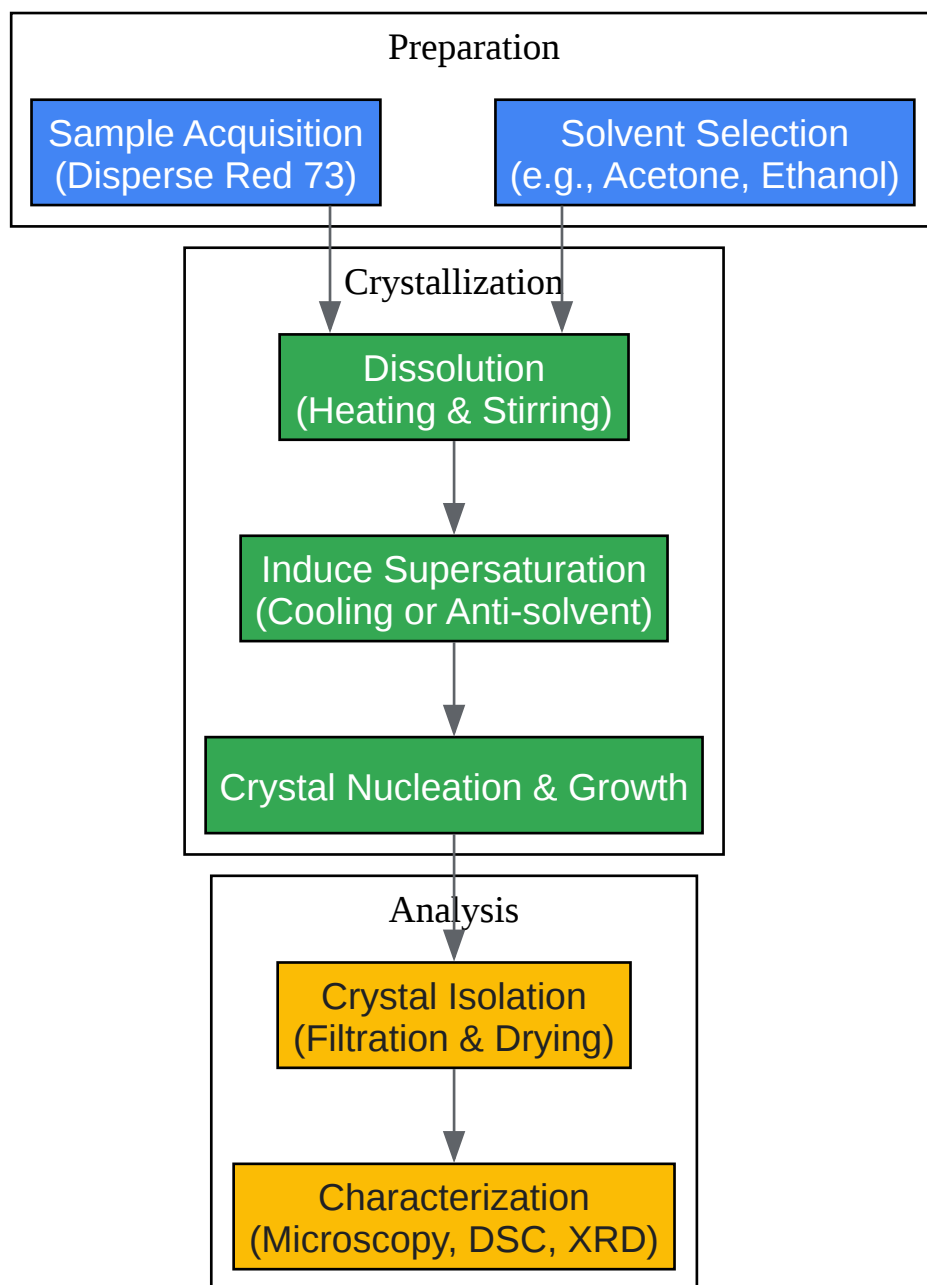
- **Disperse Red 73** crystalline sample
- DSC instrument
- Aluminum DSC pans and lids
- Crimper for sealing pans
- Analytical balance

Procedure:

- Calibrate the DSC instrument for temperature and heat flow according to the manufacturer's instructions, typically using an indium standard.
- Accurately weigh 2-5 mg of the **Disperse Red 73** sample into an aluminum DSC pan using an analytical balance.
- Seal the pan with a lid using the crimper.
- Place the sealed sample pan and an empty reference pan into the DSC cell.

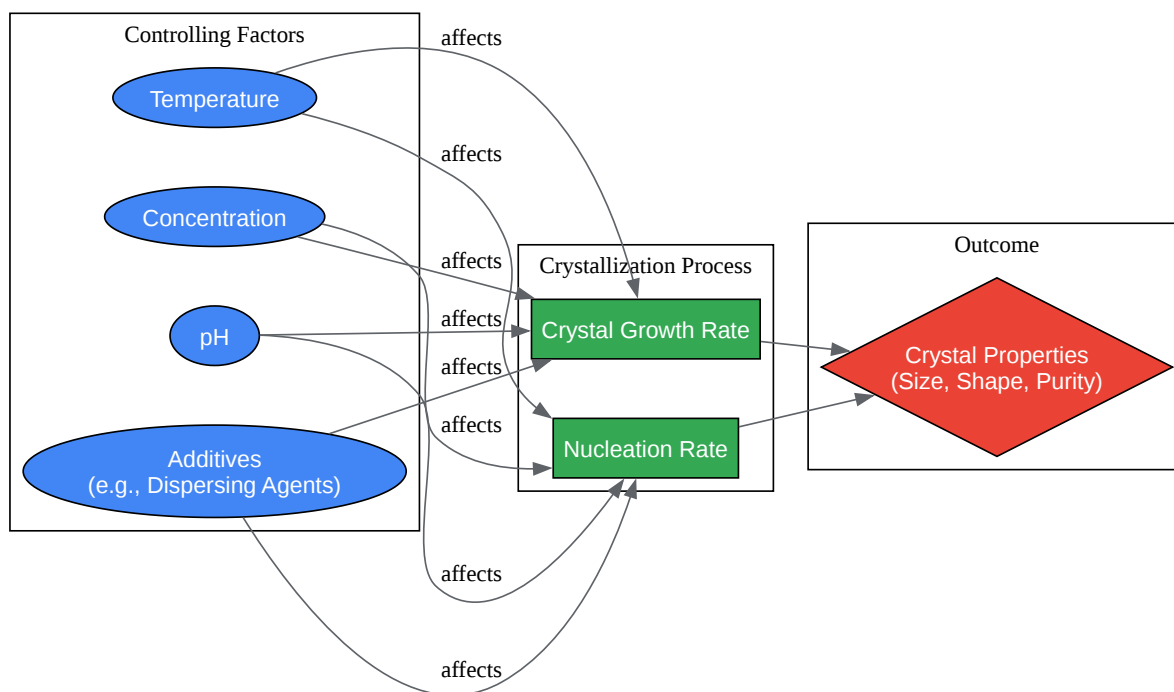
- Set up the thermal program. A typical program for a disperse dye would be:
 - Equilibrate at 25 °C.
 - Ramp the temperature from 25 °C to a temperature above the expected melting point (e.g., 250 °C) at a constant heating rate (e.g., 10 °C/min).
 - Hold at the final temperature for a few minutes.
 - Cool the sample back to 25 °C at a controlled rate (e.g., 10 °C/min).
- Start the DSC run under an inert atmosphere (e.g., nitrogen gas flow).
- Analyze the resulting thermogram to identify endothermic peaks (melting) and exothermic peaks (crystallization). Determine the onset temperature and peak temperature for each transition.

Visualizations



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Experimental Workflow for Crystallization of **Disperse Red 73**



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Factors Influencing the Crystallization of **Disperse Red 73**

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